

Essential Safety and Logistical Information for Handling D-Glucofuranose

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Compound of Interest

Compound Name: D-Glucofuranose

Cat. No.: B14146174

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount for both personal safety and environmental protection. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **D-Glucofuranose**.

Personal Protective Equipment (PPE)

When working with **D-Glucofuranose**, appropriate personal protective equipment must be worn to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment	Protection Details
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2][3][4]
Skin Protection	Chemical-resistant gloves (e.g., polychloroprene, nitrile rubber, butyl rubber) and appropriate protective clothing.	Select gloves based on the specific laboratory task and potential for exposure. Wear a lab coat.[1][5]
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation.	If dust is generated, a NIOSH-approved N95 respirator or equivalent particle filter is recommended.[1]

Operational Plan: Step-by-Step Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **D-Glucofuranose** and ensuring a safe laboratory environment.

Handling:

- Ventilation: Always handle **D-Glucofuranose** in a well-ventilated area.[1][5][6] For procedures that may generate dust, use a chemical fume hood.
- Donning PPE: Before handling, ensure all recommended PPE is correctly worn, including safety goggles, chemical-resistant gloves, and a lab coat.[7]
- Avoiding Contact: Take precautions to avoid contact with skin and eyes.[1][5][6] Do not breathe in dust.[3]
- Good Laboratory Practices: Do not eat, drink, or smoke in the laboratory.[8][9] Wash hands thoroughly after handling.[1][6]

Storage:

- Container: Keep the container tightly closed.[1][2][6]
- Environment: Store in a dry, cool, and well-ventilated place.[1][2][6] Some sources recommend refrigeration.[1]
- Incompatible Materials: Store away from strong oxidizing agents.[1][2]

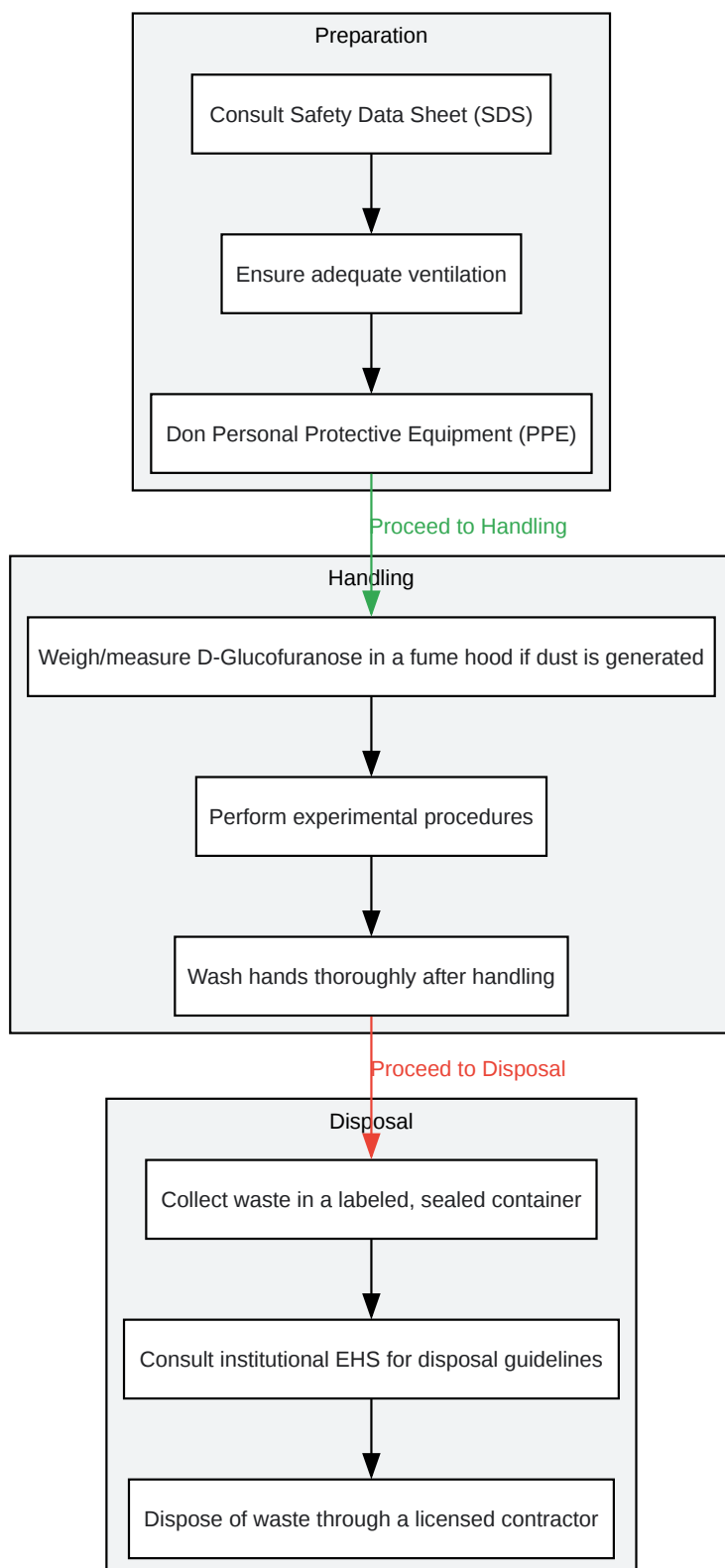
Disposal Plan

Proper disposal of **D-Glucofuranose** is essential to prevent environmental contamination.

- Waste Collection: Sweep up and shovel the solid material into a suitable, labeled container for disposal.[1][3][6] Avoid generating dust during cleanup.[2][5]
- Regulatory Compliance: Dispose of the waste in accordance with all applicable federal, state, and local regulations.[10] Consult with your institution's environmental health and safety (EHS) office for specific guidance.
- Environmental Protection: Prevent the chemical from entering drains or the environment.[2][10]

Experimental Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **D-Glucofuranose**.



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